

# Minimizing migration of Pigment Yellow 194 in polymer applications

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## Compound of Interest

Compound Name: Pigment Yellow 194

Cat. No.: B1581403

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## Technical Support Center: Pigment Yellow 194

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in minimizing the migration of **Pigment Yellow 194** in polymer applications.

## Frequently Asked Questions (FAQs)

Q1: What is **Pigment Yellow 194**?

**Pigment Yellow 194** (PY 194) is a high-performance organic pigment belonging to the benzimidazolone class.<sup>[1][2][3]</sup> It is known for its bright, medium yellow shade, good color strength, and excellent resistance to heat, light, and chemicals.<sup>[4][5]</sup> Its CAS number is 82199-12-0.<sup>[1][4]</sup>

Q2: What are the primary applications of **Pigment Yellow 194** in polymers?

**Pigment Yellow 194** is widely used in the coloration of various polymers, including:

- Polyolefins (Polyethylene - PE, Polypropylene - PP)<sup>[5]</sup>
- Polyvinyl Chloride (PVC)<sup>[5]</sup>
- Engineering Plastics

- Rubber<sup>[1]</sup>

It is favored in applications requiring high processing temperatures and long-term durability.

Q3: Is **Pigment Yellow 194** considered a non-migrating pigment?

**Pigment Yellow 194** is generally characterized by its good to excellent migration resistance.<sup>[4]</sup> However, like all colorants, its tendency to migrate can be influenced by several factors within a polymer system. Understanding and controlling these factors is key to minimizing migration.

Q4: What is pigment migration in polymers?

Pigment migration is the movement of a colorant from the polymer matrix to the surface of the plastic part or into an adjacent material in contact with it. This can manifest as "blooming" (a frost-like or crystalline deposit on the surface), "crocking" (color rubbing off), or "bleeding" (discoloration of a contacting material).

## Troubleshooting Guide: Minimizing Pigment Yellow 194 Migration

This guide addresses common issues encountered during experiments and provides potential solutions to minimize the migration of **Pigment Yellow 194**.

### Issue 1: Blooming or surface frosting observed on the polymer part.

- Potential Cause A: Exceeding Pigment Saturation Point
  - Explanation: Every polymer has a saturation limit for a given pigment. If the concentration of **Pigment Yellow 194** is too high, the excess, unbound pigment particles are more likely to migrate to the surface.
  - Troubleshooting Steps:
    - Reduce Pigment Loading: Systematically decrease the concentration of **Pigment Yellow 194** in your formulation.

- Improve Dispersion: Enhance the dispersion of the pigment to ensure it is evenly distributed and encapsulated within the polymer matrix. This can be achieved by optimizing mixing parameters (time, speed, temperature) or using a suitable dispersing agent.
- Use a Masterbatch: Incorporating the pigment via a high-quality masterbatch can improve its dispersion and reduce the likelihood of using an excessive amount.
- Potential Cause B: Incompatibility with Polymer or Additives
  - Explanation: The chemical nature of the polymer and other additives can influence pigment solubility and mobility. For instance, certain plasticizers can act as a vehicle for pigment migration.
  - Troubleshooting Steps:
    - Polymer Selection: Evaluate the compatibility of **Pigment Yellow 194** with the specific grade of polymer being used. Amorphous polymers tend to exhibit less migration than crystalline polymers due to their tighter molecular structure.
    - Additive Review: Scrutinize all additives in the formulation. If using plasticizers, consider higher molecular weight or polymeric plasticizers, which are less prone to migration.
    - Conduct Compatibility Studies: Perform preliminary tests with small batches to assess the interaction between the pigment and other formulation components.

## Issue 2: Color bleeding into an adjacent material.

- Potential Cause A: High Processing Temperatures
  - Explanation: While **Pigment Yellow 194** has good heat stability (stable up to 200-240°C), excessive processing temperatures can increase the mobility of both the pigment and polymer chains, facilitating migration.<sup>[1][4]</sup>
  - Troubleshooting Steps:
    - Optimize Processing Profile: Lower the processing temperature to the minimum required for adequate melt flow and part formation.

- Reduce Residence Time: Minimize the time the molten polymer spends at elevated temperatures in the extruder or molding machine.
- Potential Cause B: Presence of Low Molecular Weight Species
  - Explanation: Plasticizers, lubricants, and other low molecular weight additives can create pathways for the pigment to move through the polymer matrix and into a contacting material.
  - Troubleshooting Steps:
    - Formulation Adjustment: As with blooming, consider replacing low molecular weight additives with higher molecular weight alternatives.
    - Barrier Layers: In multi-layer applications, consider using a clear, unfilled polymer layer as a functional barrier to prevent pigment migration to the surface.

## Data Presentation

The following tables summarize key properties of **Pigment Yellow 194** and provide a template for recording experimental migration test results.

Table 1: General Properties of **Pigment Yellow 194**

Property	Value	Reference
Chemical Class	Benzimidazolone	[1][3]
C.I. Name	Pigment Yellow 194	[1]
CAS Number	82199-12-0	[1][4]
Heat Stability	Up to 240°C in HDPE	[4]
Light Fastness (1-8 Scale)	7 (Full and Tint Tone)	[1]
Migration Resistance (1-5 Scale)	Generally Good to Excellent	[4]

Table 2: Sample Migration Test Results for **Pigment Yellow 194**

Polymer System	Pigment Loading (%)	Plasticizer Type	Plasticizer Conc. (%)	Test Method	Test Conditions	Migration Rating (Gray Scale 1-5)
Flexible PVC	[Enter Data]	DOP	[Enter Data]	DIN 53775	80°C, 24h, 3kg/cm <sup>2</sup>	[Enter Result]
Flexible PVC	[Enter Data]	Polymeric	[Enter Data]	DIN 53775	80°C, 24h, 3kg/cm <sup>2</sup>	[Enter Result]
LDPE	[Enter Data]	None	N/A	Internal Method	70°C, 10 days	[Enter Result]
HDPE	[Enter Data]	None	N/A	Internal Method	70°C, 10 days	[Enter Result]
PP	[Enter Data]	None	N/A	Internal Method	90°C, 5 min	[Enter Result]

(Note: Users should populate this table with their own experimental data.)

## Experimental Protocols

### Protocol 1: Determination of Pigment Migration in Plasticized PVC

Based on DIN 53775

This method assesses the tendency of a pigment to migrate from a colored plasticized PVC sheet to a white, uncolored plasticized PVC sheet under heat and pressure.

#### 1. Materials and Equipment:

- **Pigment Yellow 194**
- PVC resin, plasticizer (e.g., DOP), stabilizer
- Titanium dioxide (for white sheet)

- Two-roll mill
- Hydraulic press with heated platens
- Gray Scale for assessing staining (ISO 105-A03)
- Glass plates

## 2. Procedure:

- Preparation of Colored PVC Sheet:
  - On a two-roll mill, prepare a plasticized PVC compound containing a specified concentration of **Pigment Yellow 194** (e.g., 0.5%).
  - Sheet out the compound to a uniform thickness (e.g., 1 mm).
- Preparation of White PVC Sheet:
  - Similarly, prepare a white PVC compound containing a specified concentration of titanium dioxide (e.g., 2%).
  - Sheet out the compound to the same thickness as the colored sheet.
- Migration Test Assembly:
  - Cut a sample (e.g., 50 mm x 50 mm) from both the colored and white PVC sheets.
  - Place the colored sample in direct contact with the white sample, ensuring the surfaces are clean and flat.
  - Sandwich the paired samples between two clean glass plates.
- Test Conditions:
  - Place the assembly in a hydraulic press.
  - Apply a pressure of 3 kg/cm<sup>2</sup> at a temperature of 80°C for 24 hours.

- Evaluation:
  - After the specified time, release the pressure and cool the assembly to room temperature.
  - Separate the colored and white sheets.
  - Visually assess the degree of staining on the white PVC sheet using the Gray Scale for assessing staining. A rating of 5 indicates no migration, while a rating of 1 indicates severe migration.<sup>[6]</sup>

## Protocol 2: Heat Stability and Potential Migration in Polyolefins

Based on DIN 12877

This method evaluates the heat stability of a pigment in a polyolefin during injection molding, which can be an indicator of potential migration at high processing temperatures.

### 1. Materials and Equipment:

- **Pigment Yellow 194**
- Polyolefin resin (e.g., HDPE, PP)
- Titanium dioxide
- Injection molding machine
- Spectrophotometer or colorimeter

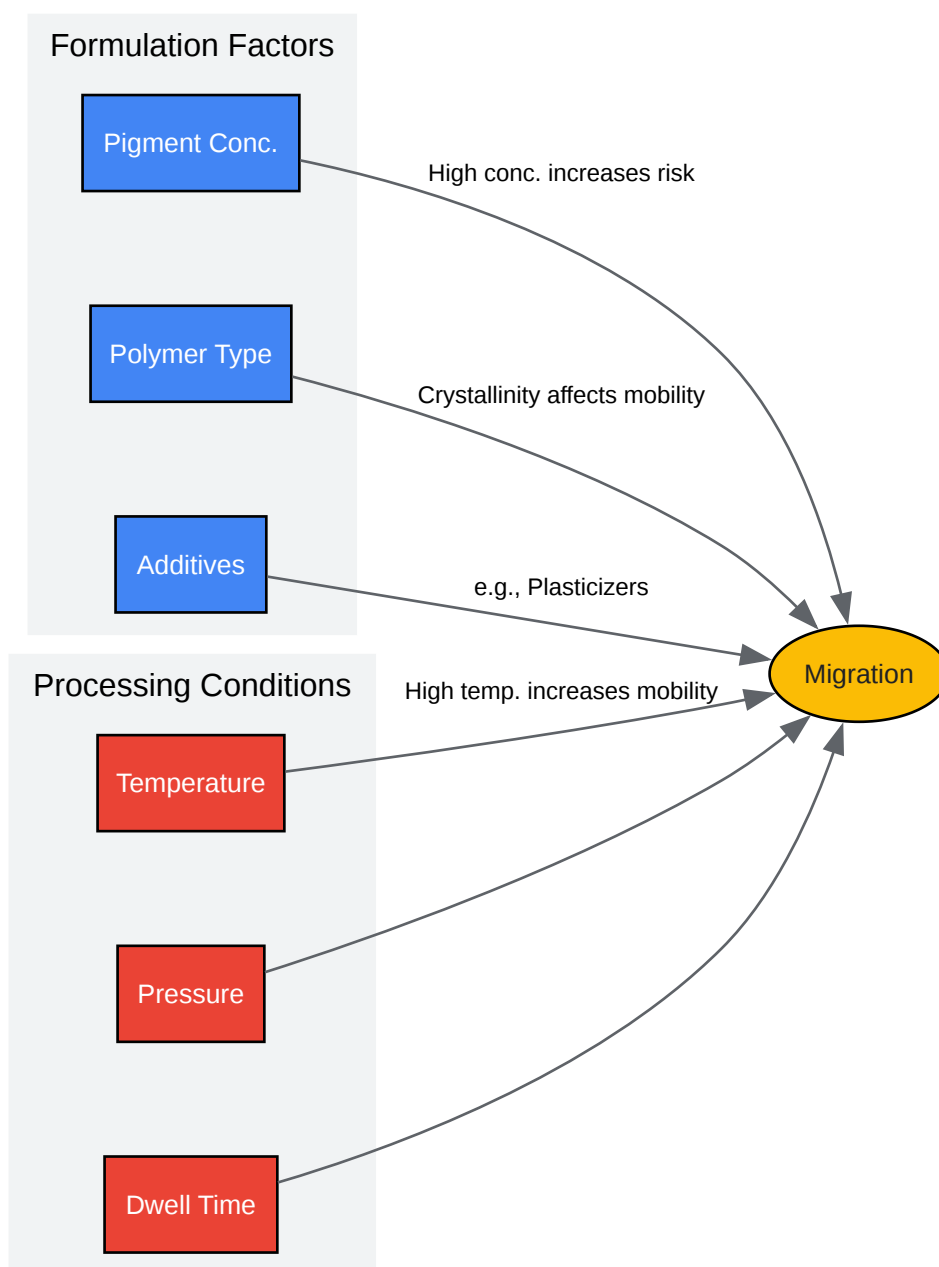
### 2. Procedure:

- Compounding:
  - Prepare a compound of the polyolefin with a specified concentration of **Pigment Yellow 194** and titanium dioxide (e.g., 1/3 standard depth with 1% TiO<sub>2</sub>).
- Injection Molding:

- Set the injection molding machine to a starting temperature (e.g., 220°C).
- Mold several standard test plaques.
- Increase the temperature in increments (e.g., 20°C) and for each step, allow a dwell time of 5 minutes before molding new plaques.
- Evaluation:
  - Allow the plaques to cool to room temperature.
  - Visually and instrumentally (using a spectrophotometer) compare the color of the plaques molded at higher temperatures to the initial, lowest temperature plaque.
  - The heat stability is the highest temperature at which no significant color change (e.g.,  $\Delta E^*_{ab} < 3$ ) is observed after the 5-minute dwell time.<sup>[7]</sup> Significant color change can indicate pigment degradation, which may increase the likelihood of migration of degradation byproducts.

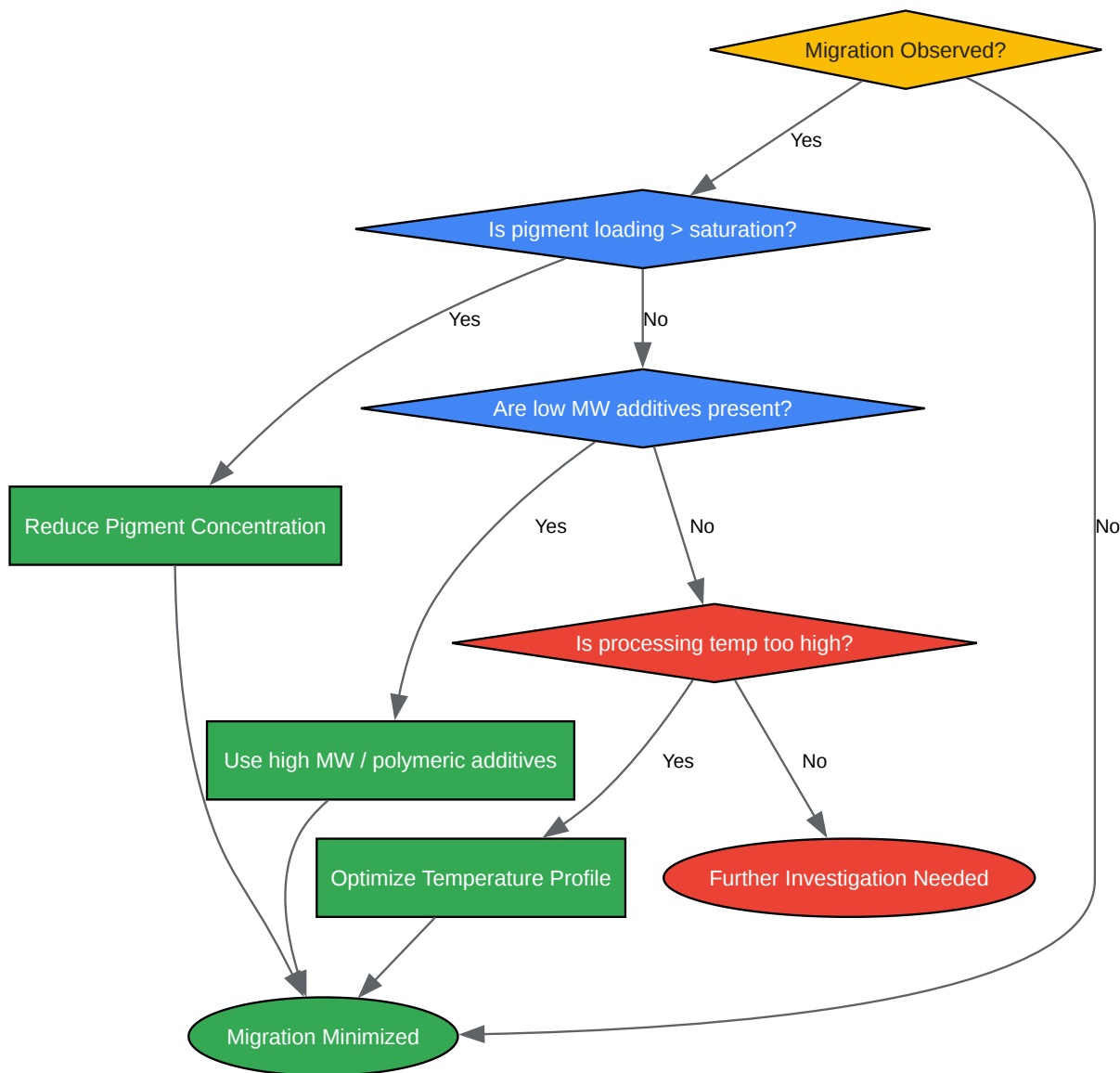
## Visualizations





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Caption: Key factors influencing pigment migration in polymers.



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Caption: A logical workflow for troubleshooting pigment migration issues.

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## References

- 1. colors-india.com [colors-india.com]
- 2. PIGMENT YELLOW 194 - Ataman Kimya [atamanchemicals.com]
- 3. pigments.com [pigments.com]
- 4. chembk.com [chembk.com]
- 5. Pigment Yellow 194 [dyestuffintermediates.com]
- 6. additivesforpolymer.com [additivesforpolymer.com]
- 7. xhpigments.wordpress.com [xhpigments.wordpress.com]
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